

# Decanoic Anhydride: A Technical Guide to Safe Handling for Research and Development

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## Compound of Interest

Compound Name: Decanoic anhydride

Cat. No.: B1670081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **decanoic anhydride**. The information is intended to supplement standard Safety Data Sheets (SDS) and provide a deeper understanding for professionals working with this chemical in a research and development setting. All quantitative data has been summarized into tables for clarity and ease of comparison. Additionally, a logical workflow for the safe handling of **decanoic anhydride** is presented visually.

## Chemical and Physical Properties

**Decanoic anhydride**, also known as capric anhydride, is a fatty acid anhydride used in various chemical syntheses.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>38</sub> O <sub>3</sub>	[2]
Molecular Weight	326.5 g/mol	[2]
CAS Number	2082-76-0	[2]
Appearance	White solid or colorless to light yellow liquid	[3]
Melting Point	24-25 °C (lit.)	
Boiling Point	125-140 °C / 0.05 mmHg (lit.)	
Density	0.886 g/mL at 25 °C (lit.)	
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in chloroform. Insoluble in water.	

## Hazard Identification and GHS Classification

**Decanoic anhydride** is classified as a corrosive substance. Direct contact can cause severe skin burns and serious eye damage. It is crucial to understand the associated hazards to implement appropriate safety measures.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B/1C	Danger	H314: Causes severe skin burns and eye damage.	
Serious Eye Damage/Eye Irritation	1	Danger	H318: Causes serious eye damage.	

Source:

## Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, a combination of engineering controls and personal protective equipment (PPE) is mandatory when handling **decanoic anhydride**.

### Engineering Controls

- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Eyewash Stations and Safety Showers:** Facilities must be equipped with readily accessible eyewash stations and safety showers.

### Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or a face shield.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin contact.	
Respiratory Protection	If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.	

## Safe Handling and Storage Procedures

Proper handling and storage are critical to preventing accidents and ensuring the stability of **decanoic anhydride**.

### Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, vapor, mist, or gas.

- Keep the container tightly closed when not in use.
- Prevent contact with water and moisture, as it is moisture-sensitive.
- Use only in a chemical fume hood.
- Contaminated clothing should be removed and washed before reuse; contaminated shoes should be discarded.

## Storage

- Store in a cool, dry place away from incompatible materials.
- Keep containers tightly closed in a well-ventilated area.
- Store in a designated corrosives area.

## First Aid and Emergency Procedures

In the event of exposure or an accident, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes, holding eyelids open. Seek immediate medical attention.	
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Seek immediate medical attention.	

## Fire Fighting Measures

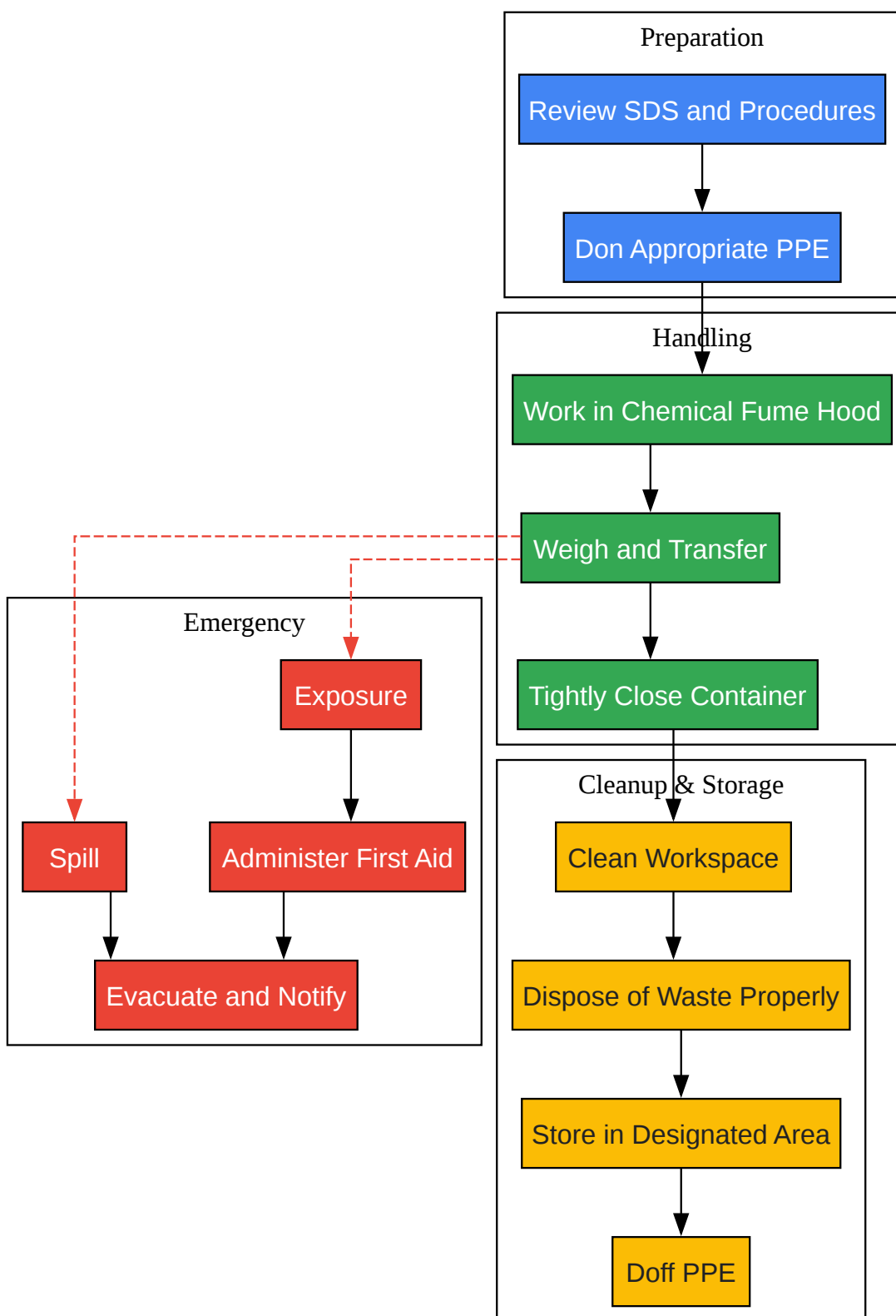
- **Extinguishing Media:** Use foam, dry chemical, or carbon dioxide. Do not use water directly on the container as it can react.
- **Firefighter Protection:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Spill Cleanup:** Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- **Ventilation:** Ensure adequate ventilation in the area of the spill.
- **Personal Precautions:** Wear appropriate personal protective equipment as outlined in Section 3.2.

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **decanoic anhydride** in a laboratory setting.



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Caption: Safe handling workflow for **decanoic anhydride**.

## Disposal Considerations

Waste disposal should be conducted in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This guide is intended for informational purposes only and does not supersede any official Safety Data Sheet or institutional safety protocols. Always consult the most current SDS for **decanoic anhydride** from your supplier before use.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. Decanoic anhydride | C<sub>20</sub>H<sub>38</sub>O<sub>3</sub> | CID 74960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 正癸酸酐 96% | Sigma-Aldrich [sigmaaldrich.com]
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